

The Pharmacological Profile of Gomisin D: A Technical Guide

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Compound of Interest

Compound Name: Gomisin D

Cat. No.: B1236589

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Introduction

Gomisin D is a dibenzocyclooctadiene lignan isolated from *Schisandra chinensis*, a plant with a long history of use in traditional medicine. Emerging research has highlighted the diverse pharmacological activities of **Gomisin D**, positioning it as a compound of significant interest for drug discovery and development. This technical guide provides a comprehensive overview of the pharmacological profile of **Gomisin D**, summarizing key quantitative data, detailing experimental protocols for its biological evaluation, and visualizing its known mechanisms of action through signaling pathway diagrams.

Quantitative Pharmacological Data

The following tables summarize the key quantitative data associated with the pharmacological activities of **Gomisin D**.

Table 1: In Vitro Efficacy and Potency of **Gomisin D**

Biological Activity Assay System Target/Endpoint IC50 / Inhibition Reference	:--- :---	
:--- :--- Acetylcholinesterase Inhibition Enzyme Assay Acetylcholinesterase (AChE) 7.84		
µM	[1] Antioxidant Activity ABTS Radical Scavenging Assay ABTS Radicals 24.5 µM	[1]
Antioxidant Activity DPPH Radical Scavenging Assay DPPH Radicals 203 µM	[1] UGT	
Inhibition Recombinant Human UGT Isoforms UGT1A1 89.9% inhibition at 100 µM	[1]	

UGT Inhibition | Recombinant Human UGT Isoforms | UGT1A3 | 83.1% inhibition at 100 μM; Ki = 16.9 μM (noncompetitive) [\[1\]\[2\]](#) | Cytotoxicity | Human C8166 cells | Cell Viability (MTT Assay) | CC50 = 185.7 μM [\[3\]](#) |

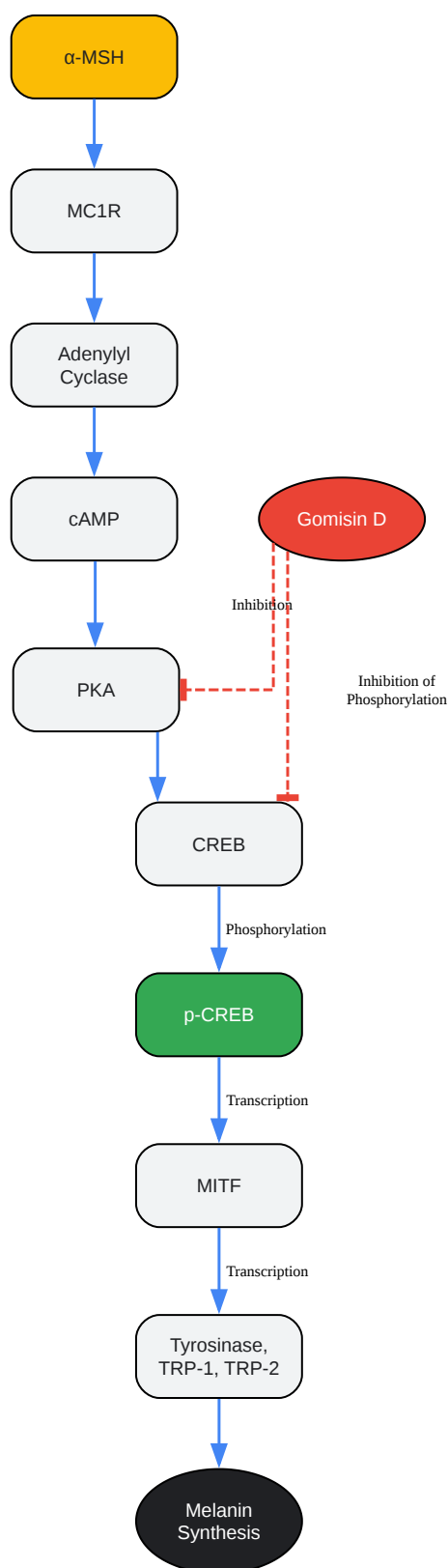
Table 2: Pharmacokinetic Parameters of **Gomisin D** in Rats (n=12, mean ± SD)

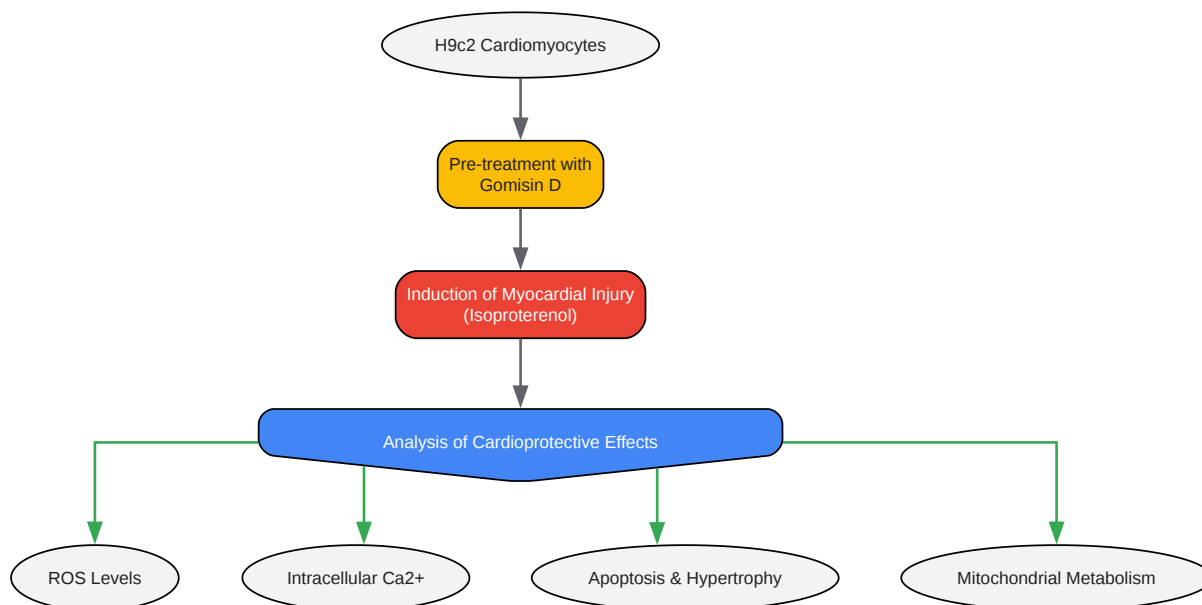
Route of Administration	Dose	Cmax (ng/mL)	Tmax (h)	AUC _{0-t} (ng·h/mL)	T _{1/2} (h)	Bioavailability (%)	Reference	:---	:---	:---	:---	:---	:---	:---	Intravenous (i.v.)	5 mg/kg	2005.7 ± 415.7	0.083 ± 0.00	1548.8 ± 217.4	1.8 ± 0.3	- [3][4]	Intragastric (i.g.)	50 mg/kg	1109.8 ± 325.7	0.5 ± 0.2	1666.9 ± 372.4	2.1 ± 0.4	107.6 [3][4]	
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Key Pharmacological Activities and Mechanisms

Anti-Melanogenic Activity

Gomisin D has demonstrated significant anti-melanogenic properties by inhibiting melanin synthesis in melanocytes.[\[5\]](#) This effect is primarily mediated through the downregulation of the Protein Kinase A (PKA) and cAMP response element-binding protein (CREB) signaling pathway.[\[6\]\[7\]](#)





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